

# CA77.1: Application Notes and Protocols for Experimental Use

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## Compound of Interest

Compound Name: CA77.1

Cat. No.: B8146317

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## Introduction

**CA77.1** is a potent, orally active, and brain-penetrant activator of chaperone-mediated autophagy (CMA).<sup>[1][2]</sup> As a derivative of the earlier compound AR7, **CA77.1** has been developed for in vivo applications and shows promise in the research of neurodegenerative diseases, such as Alzheimer's disease.<sup>[3][4]</sup> It functions by increasing the expression of the lysosomal receptor for CMA, lysosome-associated membrane protein 2A (LAMP2A), thereby enhancing the degradation of pathogenic protein products like tau.<sup>[3][4][5]</sup> This document provides detailed information on the solubility of **CA77.1** and protocols for its preparation in experimental settings.

## Chemical Properties

Property	Value
IUPAC Name	N-[4-(6-chloroquinoxalin-2-yl)phenyl]acetamide
CAS Number	2412270-22-3 <sup>[3][4]</sup>
Molecular Formula	C16H12ClN3O <sup>[3][4]</sup>
Molecular Weight	297.74 g/mol <sup>[3][4]</sup>
Appearance	Solid <sup>[3][6]</sup>

## Solubility Data

**CA77.1** exhibits varying solubility in different solvents. It is crucial to use fresh, high-purity solvents to achieve optimal dissolution. Moisture-absorbing solvents like DMSO should be newly opened to avoid reduced solubility.[\[1\]](#)

Solvent	Solubility	Concentration (Molar Equivalent)	Notes
Dimethyl Sulfoxide (DMSO)	30 mg/mL <a href="#">[1]</a>	~100.75 mM	Use fresh, anhydrous DMSO as it is hygroscopic. <a href="#">[1]</a> <a href="#">[2]</a> Sonication and warming to 60°C can aid dissolution. <a href="#">[2]</a> <a href="#">[7]</a>
Dimethylformamide (DMF)	2 mg/mL <a href="#">[6]</a>	~6.72 mM	
Ethanol	Insoluble (<1 mg/mL) <a href="#">[1]</a> <a href="#">[2]</a>	-	
Water	Insoluble <a href="#">[1]</a>	-	

## Experimental Protocols

### In Vitro Solution Preparation (Stock Solution)

For cell-based assays, a concentrated stock solution in DMSO is typically prepared and then diluted to the final working concentration in the culture medium.

Materials:

- **CA77.1** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer

- Ultrasonic bath (optional, but recommended)[8]

Protocol:

- Aseptically weigh the desired amount of **CA77.1** powder.
- Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM, 20 mM, or 30 mg/mL).
- Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
- If the compound does not fully dissolve, sonicate the solution for 10-15 minutes or warm it gently to 60°C.[2][7]
- Once fully dissolved, the stock solution can be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C for up to one year or at -80°C for up to two years, protected from light.[2]

## In Vivo Formulation Preparation

For animal experiments, **CA77.1** can be formulated for oral gavage. Below are two common formulations. It is recommended to use freshly prepared formulations for optimal results.[1][9]

Formulation 1: PEG300, Tween-80, and Saline/ddH<sub>2</sub>O

Materials:

- **CA77.1** DMSO stock solution (e.g., 7.5 mg/mL)[1]
- PEG300
- Tween-80
- Sterile ddH<sub>2</sub>O or saline (0.9% NaCl)[9]
- Sterile tubes

Protocol (for 1 mL final volume):[\[1\]](#)

- Start with 50  $\mu$ L of a 7.5 mg/mL **CA77.1** stock solution in DMSO.
- Add 400  $\mu$ L of PEG300 and mix until the solution is clear.
- Add 50  $\mu$ L of Tween-80 and mix until the solution is clear.
- Add 500  $\mu$ L of ddH<sub>2</sub>O or saline to bring the final volume to 1 mL. Mix thoroughly.
- The final solution should be used immediately.

Formulation 2: Corn Oil

Materials:

- **CA77.1** DMSO stock solution (e.g., 7.4 mg/mL)[\[1\]](#)
- Corn oil
- Sterile tubes

Protocol (for 1 mL final volume):[\[1\]](#)

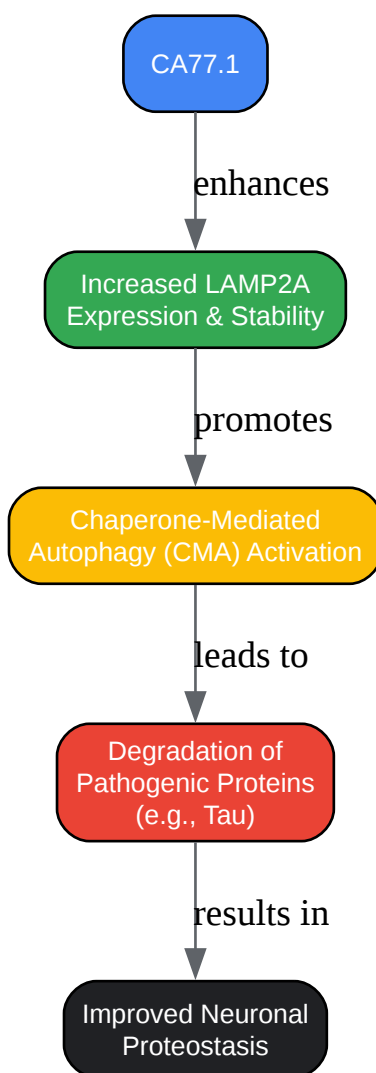
- Start with 50  $\mu$ L of a 7.4 mg/mL **CA77.1** stock solution in DMSO.
- Add 950  $\mu$ L of corn oil.
- Mix the solution thoroughly until it is evenly dispersed.
- The mixed solution should be used immediately for optimal results.[\[1\]](#)

## Visualizations

### Experimental Workflow: In Vivo Formulation

Caption: Workflow for preparing **CA77.1** for in vivo experiments.

### Signaling Pathway: Mechanism of Action of **CA77.1**



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Caption: **CA77.1** enhances CMA by upregulating LAMP2A.

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